

Application Notes and Protocols: Chromatin Immunoprecipitation (ChIP) with CC-90010

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Compound of Interest

Compound Name: CC-90010

Cat. No.: B1574583

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Introduction

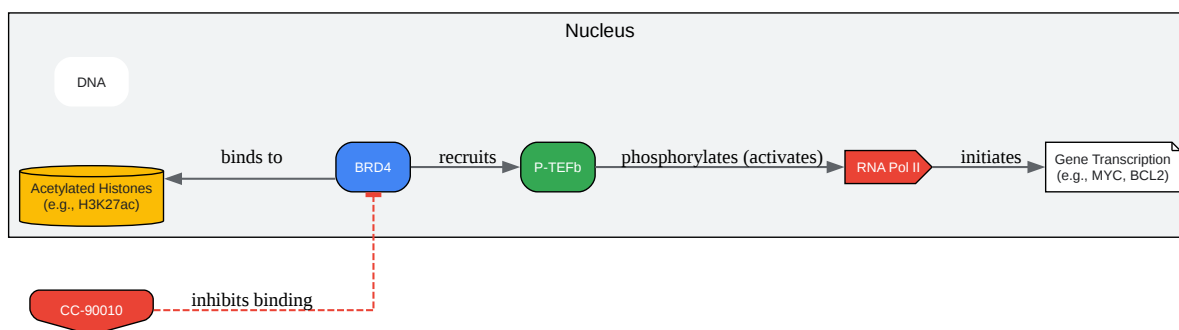
CC-90010, also known as Trotabresib, is a potent and reversible small-molecule inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, with high affinity for BRD4.^[1] BET proteins are epigenetic "readers" that bind to acetylated lysine residues on histones and other proteins, playing a crucial role in the regulation of gene transcription.^[1] By competitively binding to the bromodomains of BET proteins, **CC-90010** displaces them from chromatin, leading to the inhibition of transcriptional programs that are critical for cancer cell proliferation and survival.^[1] Notably, **CC-90010** has shown significant anti-proliferative activity in various cancer models, including those for solid tumors and glioblastoma.^[1]

Chromatin Immunoprecipitation (ChIP) is a powerful technique used to investigate the interaction between proteins and DNA in the cell's natural context. This application note provides a detailed protocol for performing a ChIP assay to study the effect of **CC-90010** on the chromatin occupancy of BRD4. The protocol is designed to be a comprehensive guide for researchers interested in elucidating the molecular mechanisms of **CC-90010** and other BET inhibitors.

Signaling Pathway of CC-90010 Action

CC-90010 exerts its effects by disrupting the interaction between BRD4 and acetylated histones on chromatin. This leads to the downregulation of key oncogenes such as MYC and

anti-apoptotic genes like BCL2. The following diagram illustrates the simplified signaling pathway affected by **CC-90010**.

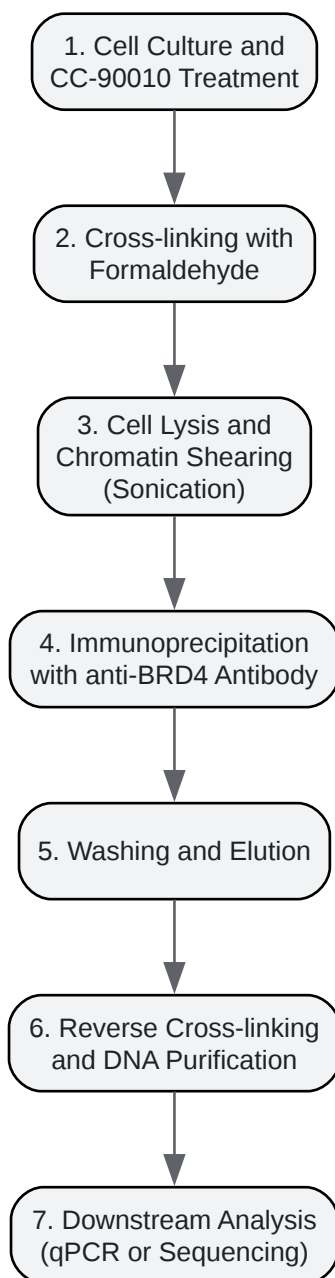


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Caption: Mechanism of action of **CC-90010** in inhibiting BRD4-mediated transcription.

Experimental Workflow

The following diagram outlines the major steps in the Chromatin Immunoprecipitation (ChIP) protocol for assessing the effect of **CC-90010** on BRD4 chromatin binding.



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References

- 1. cancer-research-network.com [cancer-research-network.com]
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